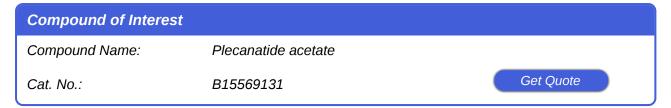


Plecanatide Acetate: A Guanylate Cyclase-C Agonist for Gastrointestinal Disorders

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An In-Depth Technical Guide for Researchers and Drug Development Professionals

Abstract

Plecanatide acetate, a synthetic analog of human uroguanylin, is a potent and selective guanylate cyclase-C (GC-C) agonist approved for the treatment of chronic idiopathic constipation (CIC) and irritable bowel syndrome with constipation (IBS-C). This technical guide provides a comprehensive overview of the core scientific principles of plecanatide, including its mechanism of action, signaling pathways, and key preclinical and clinical data. Detailed experimental protocols are provided to facilitate further research and development in the field of GC-C agonism.

Introduction

Chronic idiopathic constipation and irritable bowel syndrome with constipation are prevalent gastrointestinal disorders that significantly impact patients' quality of life. **Plecanatide acetate** represents a targeted therapeutic approach, mimicking the action of the endogenous hormone uroguanylin to stimulate intestinal fluid secretion and accelerate transit. As a 16-amino acid peptide, plecanatide acts locally in the gastrointestinal tract with minimal systemic absorption, contributing to its favorable safety profile.[1] This document serves as a technical resource for scientists and clinicians, detailing the pharmacology, experimental evaluation, and clinical application of plecanatide.



Chemical and Physical Properties

Plecanatide is a synthetic peptide that is structurally analogous to human uroguanylin.[2] It differs by a single amino acid substitution of glutamic acid for aspartic acid at position 3.[2] This modification is designed to enhance its stability and activity at the pH of the proximal small intestine.

Property	Value
Chemical Name	L-Leucine, L-asparaginyl-L- α -aspartyl-L- α -glutamyl-L-cysteinyl-L- α -glutamyl-L-leucyl-L-cysteinyl-L-valyl-L-asparaginyl-L-valyl-L-alanyl-L-cysteinyl-L-threonylglycyl-L-cysteinyl-, cyclic $(4 \rightarrow 12), (7 \rightarrow 15)$ -bis(disulfide)
Molecular Formula	C65H104N18O26S4
Molecular Weight	1681.89 g·mol−1
Amino Acid Sequence	NDECELCVNVACTGCL
Appearance	Amorphous, white to off-white powder
Solubility	Soluble in water

Mechanism of Action and Signaling Pathway

Plecanatide exerts its pharmacological effect through the activation of guanylate cyclase-C (GC-C), a transmembrane receptor located on the apical surface of intestinal epithelial cells.[1]

Signaling Cascade

The binding of plecanatide to GC-C initiates a downstream signaling cascade:

- GC-C Activation: Plecanatide binding to the extracellular domain of GC-C induces a conformational change, activating the intracellular catalytic domain.
- cGMP Production: The activated GC-C catalyzes the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP).[3]



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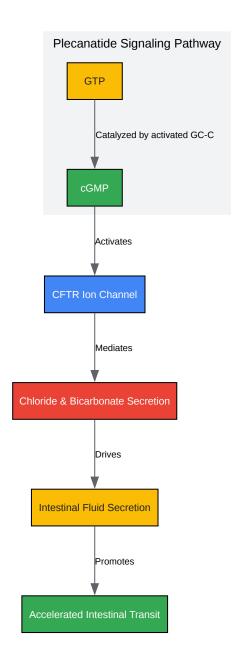
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- CFTR Activation: Intracellular cGMP allosterically activates the cystic fibrosis transmembrane conductance regulator (CFTR), an ion channel.[4]
- Ion and Fluid Secretion: Activation of CFTR leads to the secretion of chloride (Cl-) and bicarbonate (HCO3-) ions into the intestinal lumen.[4] This increase in luminal anions creates an osmotic gradient, drawing water into the intestines and increasing intestinal fluid.[4]
- Accelerated Transit: The increased fluid content softens the stool and accelerates intestinal transit, thereby alleviating constipation.

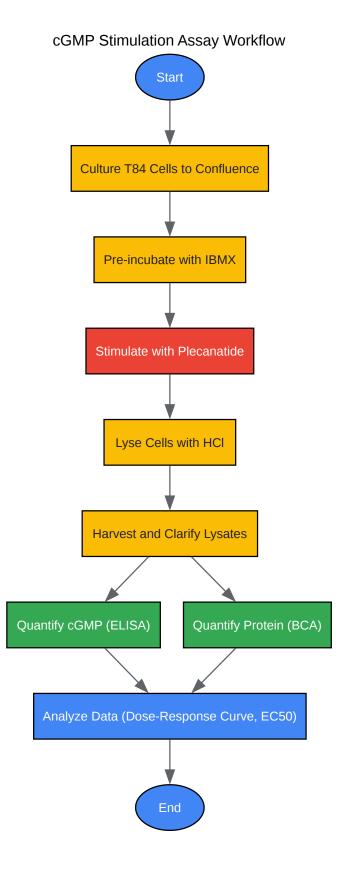


Plecanatide Signaling Pathway Plecanatide Binds and Activates



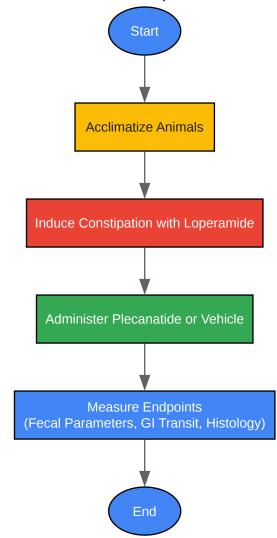




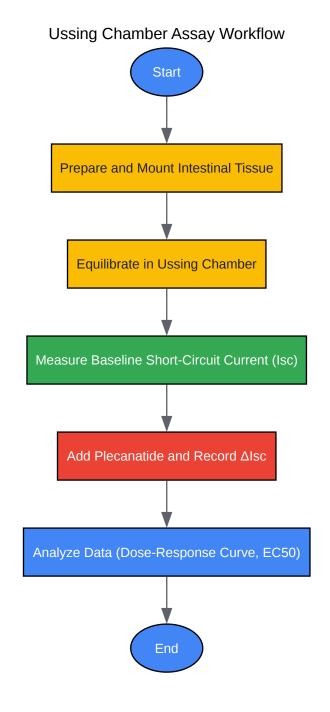




Loperamide-Induced Constipation Model Workflow







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